

Synthesis pathways for Tributyl(2-cyclopropylethynyl)-stannane

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Compound of Interest

Compound Name: Tributyl(2-cyclopropylethynyl)-stannane

CAS No.: 254108-69-5

Cat. No.: B6317158

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Precision Synthesis of Tributyl(2-cyclopropylethynyl)stannane

Executive Summary

Tributyl(2-cyclopropylethynyl)stannane is a high-value organometallic reagent primarily employed in palladium-catalyzed Stille cross-coupling reactions. Its structural significance lies in its ability to introduce the cyclopropylethynyl moiety—a pharmacophore critical in modern antiretroviral therapeutics (e.g., Efavirenz analogs) and tyrosine kinase inhibitors—under mild, neutral conditions that tolerate sensitive functional groups.

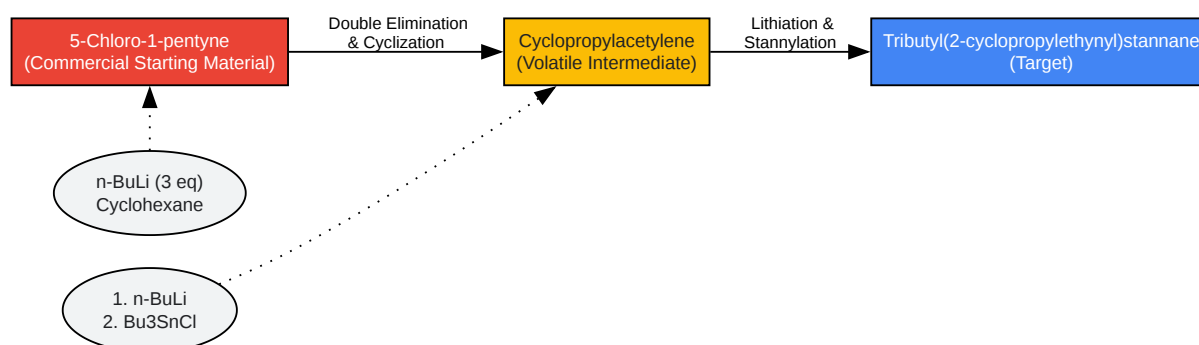
This guide details the synthesis, purification, and validation of this reagent. Unlike simple alkyl stannanes, the synthesis of this molecule requires rigorous control over the volatile precursor cyclopropylacetylene. The pathway described below prioritizes process safety (managing organotin toxicity) and chemical purity (eliminating protodestannylation byproducts).

Retrosynthetic Analysis & Strategic Considerations

The synthesis is best approached via a linear disconnection of the C(sp)-Sn bond. While direct stannylation of 5-chloro-1-pentyne is theoretically possible in a "one-pot" sequence, the Stepwise Isolation Strategy is recommended for high-purity applications to avoid contamination with alkyl chlorides or mixed stannanes.

Strategic Pathway

- Precursor Synthesis: Generation of the volatile cyclopropylacetylene from 5-chloro-1-pentyne via double elimination/cyclization.
- Metallation: Quantitative lithiation of the terminal alkyne.
- Electrophilic Trapping: Quenching the lithium acetylide with tributyltin chloride.



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Figure 1: Retrosynthetic logic flow from commercial starting materials to the target organostannane.

Module 1: Synthesis of Cyclopropylacetylene (The Precursor)

Criticality: This intermediate is highly volatile (bp ~52°C). Losses during isolation are the primary cause of yield failure. Reaction Type: Double dehydrohalogenation / Intramolecular alkylation.

Reagents & Materials

Reagent	Equiv. [1] [2] [3] [4]	Role
5-Chloro-1-pentyne	1.0	Starting Material
n-Butyllithium (2.5M in hexanes)	3.0	Strong Base (Lithiation/Elimination)
Cyclohexane	Solvent	High-boiling carrier (facilitates isolation)
Ammonium Chloride ()	Excess	Quench

Protocol

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a reflux condenser, nitrogen inlet, and pressure-equalizing addition funnel.
- Solvation: Charge the flask with 5-chloro-1-pentyne and anhydrous cyclohexane (0.5 M concentration). Cool to 0°C.
- Base Addition (Exothermic): Add n-BuLi dropwise.
 - Mechanistic Insight: The first equivalent deprotonates the alkyne. The second and third equivalents effect the elimination of HCl and cyclization.
 - Control Point: Maintain internal temperature < 20°C to prevent polymerization.
- Reflux: Once addition is complete, warm to room temperature (RT), then heat to reflux (approx. 75-80°C) for 3–5 hours. This ensures complete cyclization of the intermediate anion.
- Quench: Cool to 0°C. Carefully add saturated aq. .
- Isolation (The Challenge): Separate layers. Wash organic layer with brine and dry over

[4]

- Do NOT Rotary Evaporate to dryness. The product will co-evaporate with the solvent.
- Distillation: Use a fractional distillation column. Collect the fraction boiling at 52–55°C.

Module 2: Synthesis of Tributyl(2-cyclopropylethynyl)stannane

Reaction Type: Nucleophilic Substitution (

at Tin).

Reagents & Materials

Reagent	Equiv.[1][2][3][4]	Role
Cyclopropylacetylene	1.1	Nucleophile Precursor (Slight excess)
n-Butyllithium (2.5M)	1.05	Base
Tributyltin Chloride ()	1.0	Electrophile
THF (Anhydrous)	Solvent	Polar aprotic (stabilizes Li-acetylide)

Step-by-Step Methodology

Step 1: Generation of Lithium Cyclopropylacetylide

- Inert Atmosphere: Purge a Schlenk flask with Argon. Add anhydrous THF and cool to -78°C (Dry ice/acetone bath).
- Reagent Loading: Add the purified Cyclopropylacetylene (from Module 1).
- Deprotonation: Add n-BuLi dropwise over 20 minutes.
 - Observation: The solution may turn pale yellow.

- Aging: Stir at -78°C for 30 minutes, then warm to 0°C for 15 minutes to ensure quantitative deprotonation.
- Self-Validating Check: If the solution becomes cloudy or precipitates heavily, ensure the THF is strictly anhydrous; Li-acetylides should remain relatively soluble or form a fine suspension.

Step 2: Stannylation[4][5]

- Cooling: Return the reaction mixture to -78°C .
- Electrophile Addition: Add neat Tributyltin chloride dropwise via syringe.
 - Stoichiometry Note: Using a slight deficit of tin (1.0 eq vs 1.1 eq alkyne) ensures all toxic tin is consumed, simplifying purification.
- Reaction: Stir at -78°C for 1 hour, then allow the mixture to warm to RT naturally overnight.
 - Mechanism:[2][6][7][8][9][10] The "hard" Lithium nucleophile attacks the "soft" Tin center, displacing Chloride.

Step 3: Work-up & Purification

- Quench: Dilute with diethyl ether and add a small amount of water (or saturated KF solution if removal of tin byproducts is required, though less critical here if stoichiometry is accurate).
- Extraction: Wash with water () and brine (). Dry over .
- Concentration: Remove solvents in vacuo.
 - Note: Unlike the precursor, the stannane product has a high boiling point ($>100^{\circ}\text{C}$ at reduced pressure).
- Final Purification: Kugelrohr Distillation or Vacuum Distillation.

- Target Conditions: ~110–120°C at 0.5 mmHg (Estimate based on homologous propynyl stannanes).
- Alternative: Rapid filtration through a pad of neutral alumina (stannanes can streak on silica gel due to acid sensitivity).

Analytical Validation

A successful synthesis must meet the following criteria.

Method	Expected Signal	Structural Confirmation
NMR	0.8–1.5 ppm (Multiplets, ~27H)	Butyl chain protons ()
0.7–0.9 ppm (Multiplets, 4H)	Cyclopropyl ring protons ()	
1.2–1.4 ppm (Multiplet, 1H)	Cyclopropyl methine proton ()	
NMR	Single peak ~ -60 to -80 ppm	Confirms single tin species; absence of or .
IR Spectroscopy	~2150 (Strong, Sharp)	stretching frequency (distinct shift from terminal alkyne ~2110).

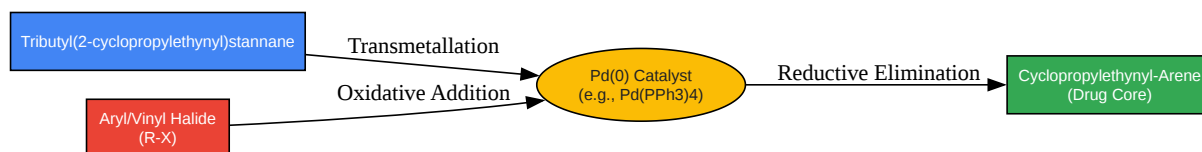
Safety & Toxicology (E-E-A-T)

Warning: Organotin compounds are neurotoxins and potent endocrine disruptors.

- Handling: Double-glove (Nitrile) and work exclusively in a fume hood.
- Waste Disposal: All aqueous washes and solid waste (silica/alumina) must be segregated into a specific "Heavy Metal / Organotin" waste stream. Do not mix with general organic waste.
- Decontamination: Glassware should be rinsed with a dilute solution of Potassium Permanganate () or bleach to oxidize residual stannanes before washing.

Application Context: Stille Coupling

This reagent is the donor partner in Stille couplings. The cyclopropyl group is sterically demanding but electronically donating, stabilizing the intermediate carbopalladation species.



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Figure 2: The Stille coupling cycle utilizing the synthesized stannane reagent.

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